

Application Note: HPLC Analysis of L-Tyrosine Disodium Salt Dihydrate

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Compound of Interest

Compound Name: *L-Tyrosine disodium salt dihydrate*

Cat. No.: *B15680748*

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Introduction

L-Tyrosine is a non-essential amino acid that serves as a precursor for the synthesis of crucial neurotransmitters and hormones. Its disodium salt dihydrate form is a more soluble derivative often used in pharmaceutical formulations and cell culture media. Accurate and reliable analytical methods are essential for the quality control and characterization of **L-Tyrosine disodium salt dihydrate** in various applications. High-Performance Liquid Chromatography (HPLC) is a widely used technique for the analysis of amino acids and their derivatives due to its high resolution, sensitivity, and specificity. This application note presents a detailed protocol for the analysis of **L-Tyrosine disodium salt dihydrate** using a reversed-phase HPLC method with UV detection.

Principle

The method described herein utilizes reversed-phase chromatography to separate L-Tyrosine from potential impurities. The separation is achieved based on the differential partitioning of the analyte between a nonpolar stationary phase and a polar mobile phase. The concentration of L-Tyrosine is quantified by measuring its absorbance at a specific wavelength using a UV detector.

Experimental Protocols

1. Materials and Reagents

- **L-Tyrosine Disodium Salt Dihydrate** reference standard ($\geq 98\%$ purity by HPLC)[1]
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Acetic Acid (glacial, analytical grade)
- Deionized Water ($18.2 \text{ M}\Omega\cdot\text{cm}$)
- $0.45 \text{ }\mu\text{m}$ Syringe Filters

2. Instrumentation

- HPLC system equipped with a quaternary pump, autosampler, column oven, and a diode-array detector (DAD) or a variable wavelength UV detector.
- Analytical column: C18 column (e.g., $4.6 \times 150 \text{ mm}$, $5 \text{ }\mu\text{m}$ particle size)
- Data acquisition and processing software

3. Preparation of Solutions

- Mobile Phase A: 0.5% Acetic Acid in Water. To prepare 1 L, add 5 mL of glacial acetic acid to 995 mL of deionized water and mix thoroughly.
- Mobile Phase B: Methanol.
- Mobile Phase C: Acetonitrile.
- Standard Stock Solution (1 mg/mL): Accurately weigh approximately 10 mg of **L-Tyrosine disodium salt dihydrate** reference standard and dissolve it in 10 mL of deionized water in a volumetric flask.

- **Working Standard Solutions:** Prepare a series of working standard solutions by diluting the stock solution with deionized water to achieve concentrations ranging from 10 µg/mL to 100 µg/mL.
- **Sample Solution:** Accurately weigh a sample containing **L-Tyrosine disodium salt dihydrate** and dissolve it in a known volume of deionized water to obtain a theoretical concentration within the calibration range. Filter the solution through a 0.45 µm syringe filter before injection.

4. HPLC Conditions

A generalized isocratic HPLC method can be employed for the analysis. For more complex matrices or the separation of related impurities, a gradient method may be necessary.

Table 1: HPLC Operating Conditions

Parameter	Condition
Column	C18, 4.6 x 150 mm, 5 µm
Mobile Phase	0.5% Acetic Acid:Methanol:Water (15:15:70 v/v/v)[2]
Flow Rate	1.0 mL/min[2]
Column Temperature	25 °C[2]
Detection	UV at 276 nm[2]
Injection Volume	10 µL
Run Time	10 minutes

5. Method Validation Parameters

The analytical method should be validated according to ICH guidelines. Key validation parameters include:

Table 2: Method Validation Summary (Based on literature for L-Tyrosine)[3]

Parameter	Typical Results
Linearity Range	15.625 - 500 µmol/L
Correlation Coefficient (r ²)	> 0.999
Lower Limit of Quantification (LLOQ)	15.625 µmol/L
Accuracy (Recovery)	94.76 ± 0.94%
Precision (RSD)	Inter-day and Intra-day < 10%

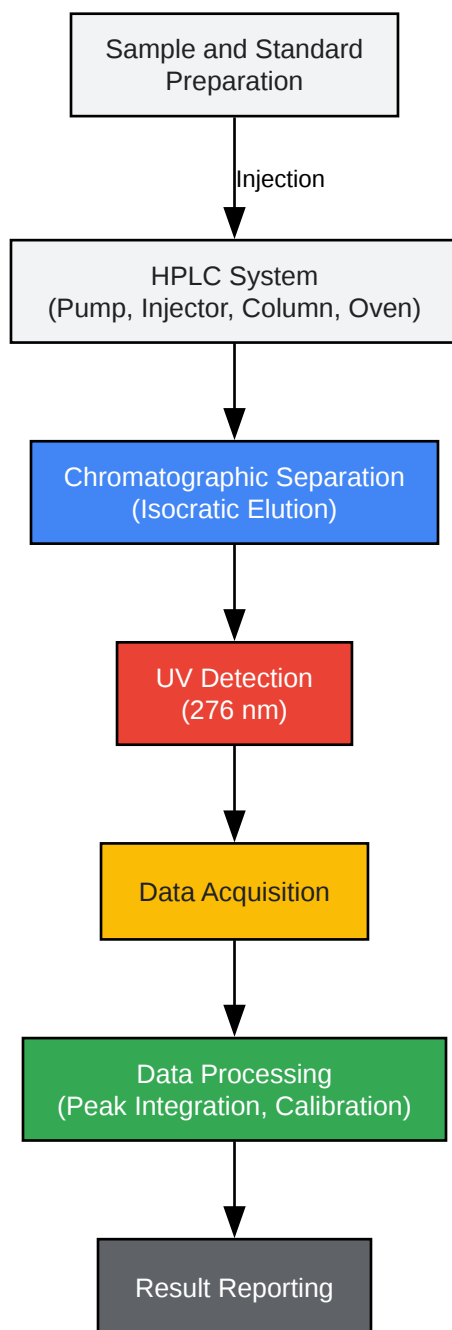
Data Presentation

Table 3: Example Calibration Data for L-Tyrosine Analysis

Concentration (µg/mL)	Peak Area (mAU*s)
10	150234
25	375589
50	751234
75	1126879
100	1502506

Visualizations

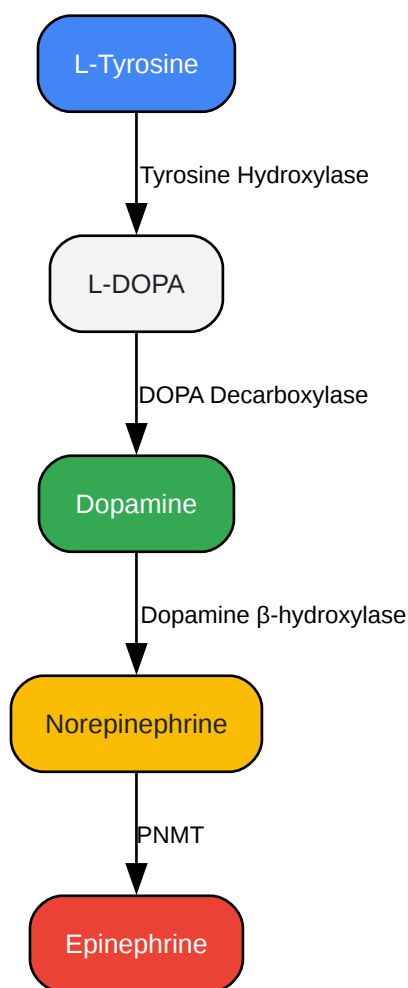
HPLC Analysis Workflow



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Caption: Workflow for the HPLC analysis of **L-Tyrosine disodium salt dihydrate**.

L-Tyrosine Signaling Pathway Precursor Role



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Caption: Biosynthetic pathway of catecholamines from L-Tyrosine.

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References

- 1. L-酪氨酸 二钠盐 水合物 ≥98% (HPLC), powder | [Sigma-Aldrich \[sigmaldrich.com\]](#)
- 2. [benchchem.com \[benchchem.com\]](#)

- 3. Assay of tyrosine hydroxylase based on high-performance liquid chromatography separation and quantification of L-dopa and L-tyrosine - PubMed [pubmed.ncbi.nlm.nih.gov]
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